

Application Note: Crystallization of Thrombin-Hirudin (55-65) Sulfated Complexes

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Compound of Interest

Compound Name: *Hirudin (55-65) (sulfated)*

Cat. No.: *B12390937*

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-Thrombin with Sulfated Hirudin Fragment (55-65) Audience: Structural Biologists, Medicinal Chemists, Drug Discovery Professionals

Executive Summary & Scientific Rationale

The interaction between Thrombin and Hirudin represents the gold standard for serine protease inhibition. While full-length Hirudin blocks both the active site and Exosite I, the C-terminal fragment (residues 55-65, often termed "Hirugen") binds exclusively to Exosite I.

Critical Insight: Native Hirudin is sulfated at Tyr63, a modification that increases binding affinity to Thrombin by approximately 10-fold compared to the non-sulfated variant.^[1] However, most recombinant Hirudin lacks this post-translational modification. To structurally characterize the "native-like" high-affinity interface, researchers must co-crystallize Thrombin with synthetic sulfated peptides.

The Challenge:

- Autolysis: The Hirudin (55-65) fragment does not occupy the catalytic active site. Consequently, Thrombin remains catalytically active and prone to rapid autolysis during crystallization trials.

- Sulfate Lability: The sulfotyrosine moiety is susceptible to hydrolysis at acidic pH, requiring careful buffer selection.

The Solution: This protocol details the generation of a Ternary Complex:

- Component A: Human [ngcontent-ng-c1989010908="" _nghost-ng-c2127666394="" class="inline ng-star-inserted">](#)
[-Thrombin.\[2\]\[3\]\[4\]](#)
- Component B: Small molecule active-site inhibitor (e.g., PPACK or generic Arg-analogs) to prevent autolysis.
- Component C: Sulfated Hirudin (55-65) peptide to occupy Exosite I.

Materials & Reagents

Biologicals[\[1\]\[5\]\[6\]\[7\]\[8\]\[9\]\[10\]\[11\]](#)

- Human
[-Thrombin](#): High purity (>95%), lyophilized or frozen.
 - Note: Avoid preparations containing high concentrations of citrate, as citrate can bind Exosite I and compete with the peptide.
- Sulfated Hirudin Peptide (55-65):
 - Sequence: Asp-Phe-Glu-Glu-Ile-Pro-Glu-Glu-Tyr(SO₃)-Leu-Gln (DFEEIPEEY(SO₃)LQ).[\[5\]](#)
 - Purity: >98% (HPLC).
 - Storage: Store lyophilized at -20°C. Dissolve immediately before use to minimize desulfation.
- Active Site Inhibitor:
 - PPACK (D-Phe-Pro-Arg-chloromethylketone) - Irreversible, covalent.

- Alternative: Benzamidine (reversible, lower affinity) or NAPAP. PPACK is preferred for structural rigidity.

Crystallization Chemicals[7][8][13]

- Precipitant: Polyethylene Glycol (PEG) 8000 (High purity).
- Buffer: Sodium Phosphate (NaPi), pH 7.0 - 7.5.
- Additives: Glycerol (for cryoprotection).

Pre-Crystallization Protocol: Ternary Complex Assembly

Objective: Create a homogenous, stable protein-peptide species.

Step 1: Thrombin Stabilization (Active Site Blockade)

- Rationale: We must shut down proteolytic activity before adding the peptide to prevent degradation of the peptide or the enzyme itself.
- Resuspend Thrombin to 5-10 mg/mL in Buffer A (50 mM Na-Phosphate pH 7.4, 100 mM NaCl).
- Add PPACK (dissolved in water) at a 3:1 molar excess relative to Thrombin.
- Incubate on ice for 30-60 minutes.
- Verification: Verify loss of clotting activity using a fibrinogen clotting assay if necessary.

Step 2: Peptide Solubilization & Complexation

- Rationale: The sulfated peptide is acidic. Dissolving it in unbuffered water can lower pH and risk desulfation.
- Dissolve Sulfated Hirudin (55-65) in Buffer A (not water) to a concentration of 2-5 mM.
- Add the peptide to the PPACK-Thrombin solution.

- Target Stoichiometry: 1:1.2 to 1:1.5 (Protein : Peptide). A slight excess ensures full occupancy of Exosite I.
- Incubate at 4°C for 1 hour.
- Clarification: Spin the complex at 13,000 x g for 10 minutes at 4°C to remove any amorphous aggregates.

Step 3: Final Concentration

- Concentrate the ternary complex using a centrifugal filter (MWCO 10 kDa) to 8 - 12 mg/mL.
- Critical Check: Do not over-concentrate; Thrombin can aggregate above 15 mg/mL in high salt.

Crystallization Protocol

Method: Hanging Drop Vapor Diffusion Temperature: 20°C (Standard) or 4°C (if stability is an issue, though kinetics are slower).

Screening Matrix (Optimization)

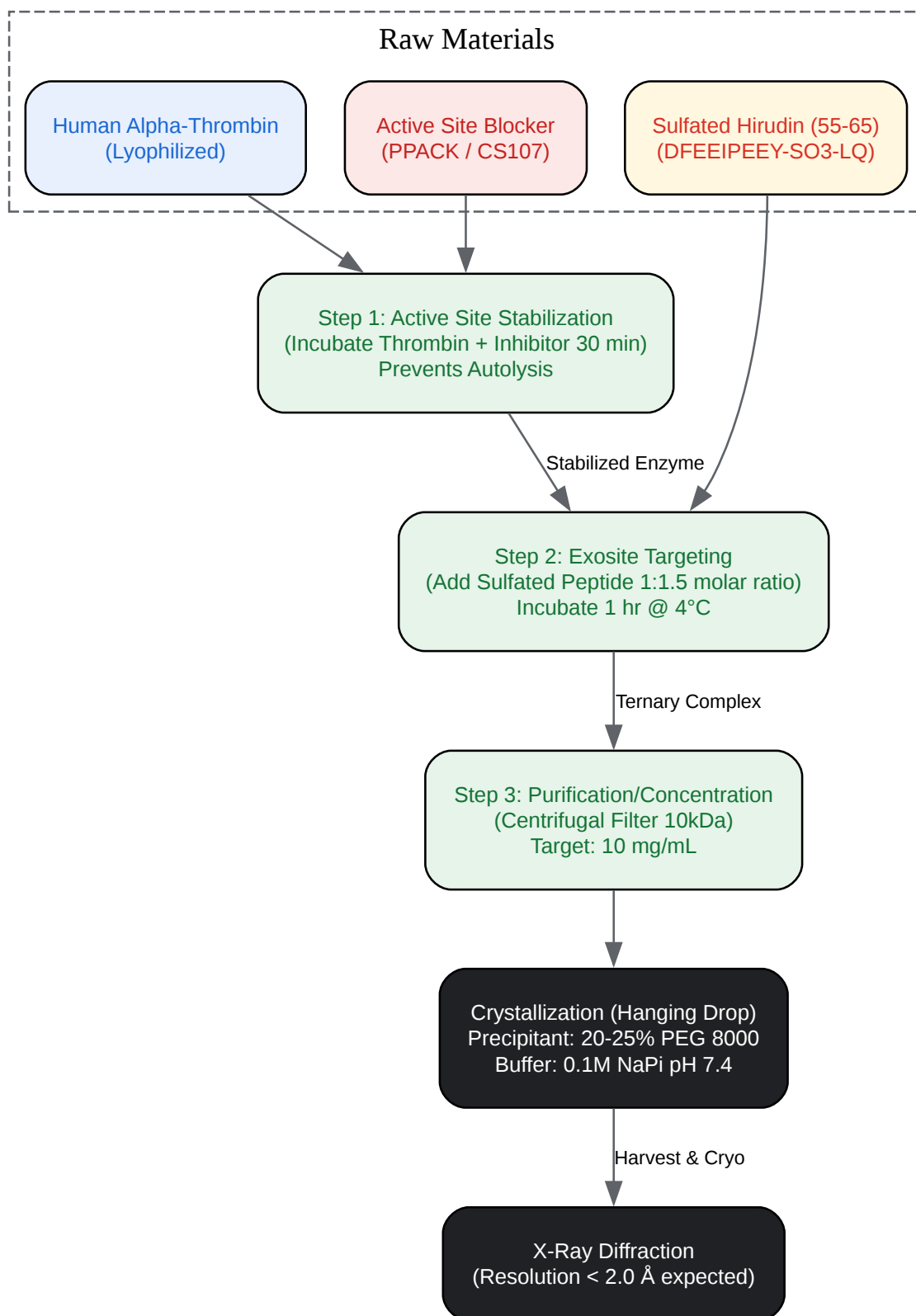
While Thrombin crystallizes readily, the sulfated peptide alters surface electrostatics. Use the following grid around the "classic" Thrombin condition:

Condition ID	Precipitant (PEG 8000)	Buffer (0.1M)	pH	Additive
A1 (Core)	20% (w/v)	Na-Phosphate	7.4	None
A2	18%	Na-Phosphate	7.4	-
A3	24%	Na-Phosphate	7.4	-
B1	20%	Tris-HCl	7.5	-
B2	20%	HEPES	7.5	-
C1	20%	Na-Phosphate	7.4	0.2M NaCl

Setup Procedure

- Reservoir: Add 500 μ L of reservoir solution to the well.
- Drop: Mix 1 μ L Complex + 1 μ L Reservoir solution on a siliconized cover slip.
- Seal: Invert the slip over the well and seal with grease.[\[6\]](#)
- Observation: Crystals typically appear within 2-5 days. They often form tetragonal rods or bipyramids (Space group
 is common for Thrombin).

Visualization of Workflow

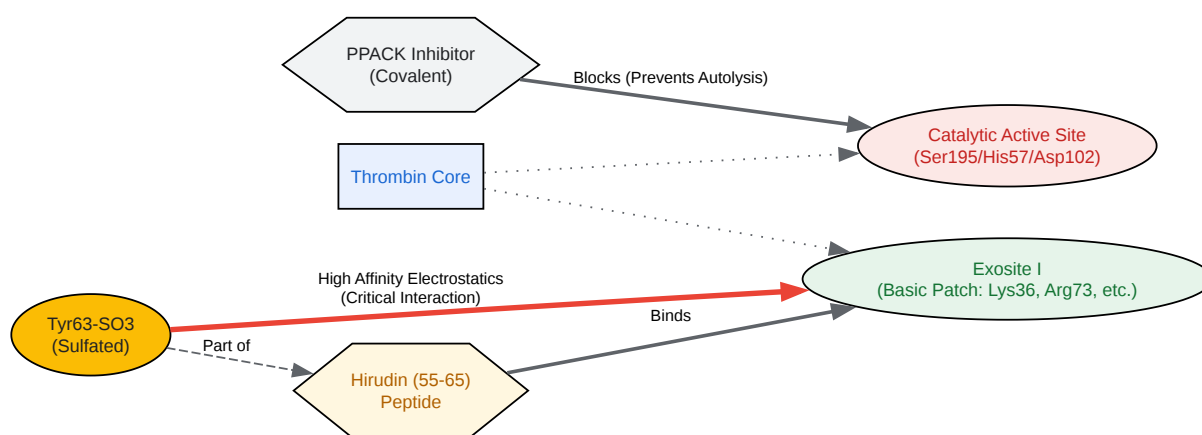


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Figure 1: Workflow for the generation and crystallization of the Thrombin-Inhibitor-Hirudin(Sulfated) ternary complex.

Structural Logic: Why Sulfation Matters

The following diagram illustrates the binding logic. The sulfated tyrosine (Tyr63) does not bind the catalytic pocket; it binds a specific basic patch (Exosite I) on the surface of Thrombin.



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Figure 2: Interaction map showing the dual-site occupation required for stable crystallization. Note the critical electrostatic interaction between the sulfated tyrosine and the basic Exosite I.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
No Crystals	Peptide desulfation	Ensure pH > 6.5. Dissolve peptide immediately before setup.
Precipitation	Protein concentration too high	Dilute complex to 5-7 mg/mL. Increase salt (NaCl) slightly to 200mM.
Salt Crystals	Phosphate precipitation	Switch buffer to Tris-HCl or HEPES.
Poor Diffraction	Disordered peptide tail	The C-terminus of the peptide might be floppy. Ensure high occupancy (excess peptide).
Autolysis (Degradation)	Incomplete active site block	Freshly prepare PPACK/Inhibitor. Ensure 3:1 excess during incubation.

Data Collection Strategy

- Cryoprotection: Transfer crystals briefly (seconds to minutes) into a solution containing 25% Glycerol + Mother Liquor components.
- Space Group: Expect Tetragonal (
 or
).
- Resolution: Sulfated complexes often diffract to high resolution (1.5 - 1.8 Å) due to the rigidifying effect of the electrostatic lock at Exosite I.

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